

How to dissolve and store A 779 for experiments.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: A 779

Cat. No.: B1664258

[Get Quote](#)

Application Notes and Protocols for A 779

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution, storage, and experimental use of **A 779**, a selective antagonist of the Mas receptor.

Product Information

- Product Name: **A 779**
- Mechanism of Action: A selective antagonist of the Angiotensin-(1-7) Mas receptor. It exhibits no significant affinity for AT1 or AT2 receptors at a concentration of 1 μ M^[1].
- Molecular Formula: C₃₉H₆₀N₁₂O₁₁
- Molecular Weight: 872.98 g/mol

Solubility and Storage

Proper dissolution and storage of **A 779** are critical for maintaining its stability and efficacy in experimental settings.

Solubility Data

A 779 exhibits solubility in various solvents. The choice of solvent will depend on the specific experimental requirements.

Solvent	Solubility	Notes
Water	Soluble up to 1 mg/mL[2]	Sonication may be recommended to aid dissolution[3].
DMSO	~33 mg/mL to 100 mg/mL[1][3]	Use fresh, high-quality DMSO as it is hygroscopic and absorbed moisture can reduce solubility[3].
Dimethylformamide (DMF)	~10 mg/mL[1]	
PBS (pH 7.2)	~1 mg/mL[1]	It is not recommended to store aqueous solutions for more than one day[1].

Storage Conditions

Proper storage is essential to prevent degradation of the compound.

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	≥ 4 years[1]	Store in a dry, dark place.
-80°C	2 years[4]	Sealed storage, away from moisture[4].	
Stock Solution (in DMSO)	-20°C	1 year[4]	Aliquot to avoid repeated freeze-thaw cycles.
-80°C	2 years[4]	Sealed storage, away from moisture[4].	
Aqueous Solution	4°C	≤ 24 hours[1]	Prepare fresh for each experiment. Do not store for extended periods.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **A 779** in DMSO, which can then be diluted to the desired working concentration for various experiments.

Materials:

- **A 779** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- **Equilibrate:** Allow the vial of **A 779** powder to reach room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **A 779** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 8.73 mg of **A 779** (based on a molecular weight of 872.98 g/mol).
- **Dissolution:** Add the appropriate volume of DMSO to the **A 779** powder. For a 10 mM stock solution, add 1 mL of DMSO for every 8.73 mg of **A 779**.
- **Mixing:** Vortex the solution thoroughly until the **A 779** is completely dissolved. Gentle warming in a water bath (37°C) for a short period can aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles. Store the aliquots at -20°C or -80°C.

Preparation of Working Solutions

For In Vitro Experiments (e.g., Cell Culture):

- Thaw a single aliquot of the **A 779** DMSO stock solution at room temperature.
- Dilute the stock solution to the desired final concentration using the appropriate cell culture medium. It is recommended to perform serial dilutions to achieve low micromolar or nanomolar concentrations.
- Ensure the final concentration of DMSO in the culture medium is low (typically <0.1%) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

For In Vivo Experiments:

- The preparation method will depend on the route of administration. For subcutaneous infusion via osmotic pumps, the **A 779** stock solution can be diluted in sterile saline or

another appropriate vehicle.

- Ensure the final solution is sterile and free of precipitates. Filtration through a 0.22 µm sterile filter may be necessary.

Recommended Working Concentrations

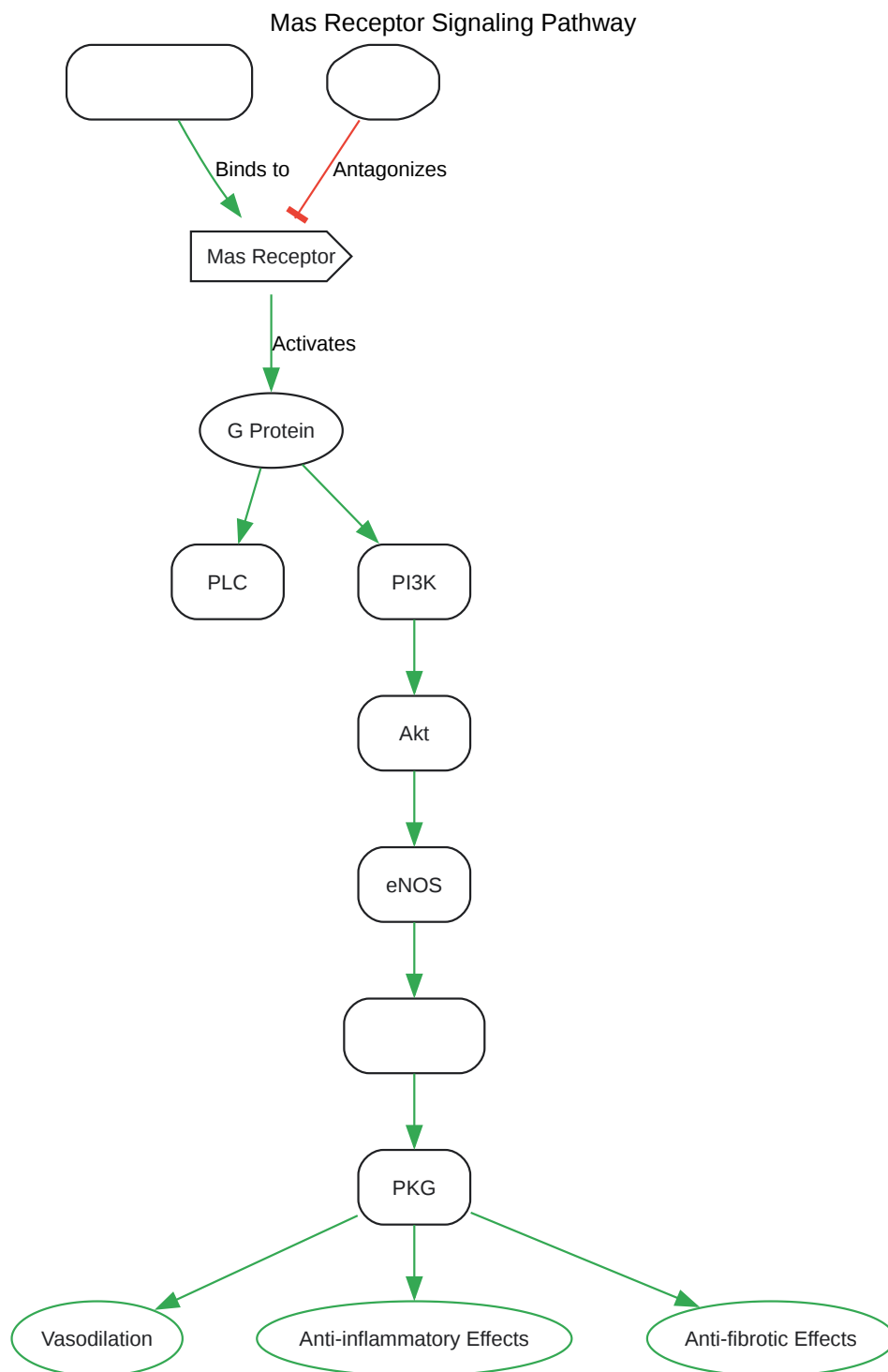
The optimal working concentration of **A 779** will vary depending on the experimental system and the specific research question. The following table provides a summary of concentrations reported in the literature. Researchers should perform dose-response experiments to determine the optimal concentration for their specific application.

Application	Organism/Cell Type	Concentration/Dosage	Reference
In Vitro	General	1 µM	Exhibits no significant affinity for AT1 or AT2 receptors at this concentration[1].
Human Aortic Smooth Muscle Cells (HASMC)	1 µM	Blocked the effects of Ang-(1-7)[5].	
In Vivo	Water-loaded rats	Not specified	Inhibited the antidiuretic effect of Ang-(1-7).
Ovariectomized (OVX) rats	400 ng/kg/min (subcutaneous infusion)	Used to inhibit the Ang-(1-7) cascade[4].	

Signaling Pathways and Experimental Workflow

Mas Receptor Signaling Pathway

A 779 acts as an antagonist at the Mas receptor, which is the primary receptor for Angiotensin-(1-7). The binding of Ang-(1-7) to the Mas receptor initiates a signaling cascade that often counteracts the effects of the Angiotensin II/AT1 receptor axis.



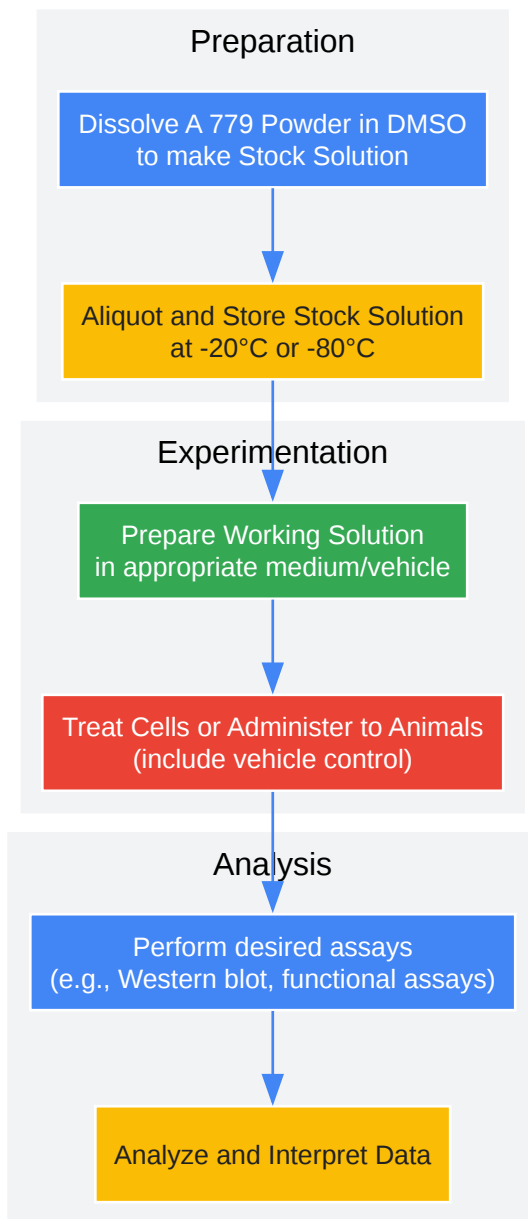
[Click to download full resolution via product page](#)

Caption: A simplified diagram of the Mas receptor signaling pathway activated by Angiotensin-(1-7) and inhibited by **A 779**.

General Experimental Workflow for **A 779**

The following diagram outlines a general workflow for conducting experiments using **A 779**.

General Experimental Workflow for A 779



[Click to download full resolution via product page](#)

Caption: A general workflow for the preparation and use of **A 779** in experimental settings.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Frontiers | The Angiotensin-(1-7)/Mas Axis Counteracts Angiotensin II-Dependent and -Independent Pro-inflammatory Signaling in Human Vascular Smooth Muscle Cells [frontiersin.org]
- 2. Frontiers | The ACE2/Angiotensin-(1–7)/Mas Receptor Axis: Pleiotropic Roles in Cancer [frontiersin.org]
- 3. mybiosource.com [mybiosource.com]
- 4. Angiotensin-Converting Enzyme 2/Angiotensin-(1-7)/Mas Receptor Axis: Emerging Pharmacological Target for Pulmonary Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 5. ahajournals.org [ahajournals.org]
- To cite this document: BenchChem. [How to dissolve and store A 779 for experiments.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664258#how-to-dissolve-and-store-a-779-for-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com